Synthesis protocols for 2-Hydroxy-6-methoxyisoquinolin-1(2H)-one

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Compound of Interest

Compound Name:	*2-Hydroxy-6-methoxyisoquinolin-1(2H)-one*
Cat. No.:	*B13124128*

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This Application Note and Protocol guide details the synthesis of **2-Hydroxy-6-methoxyisoquinolin-1(2H)-one**, a cyclic hydroxamic acid derivative of the isoquinoline scaffold.[1] This class of compounds is significant in medicinal chemistry for its potential as a metalloenzyme inhibitor (e.g., HIV integrase, HDAC, LOX) due to the chelating capability of the N-hydroxy-lactam moiety.

Part 1: Introduction & Retrosynthetic Analysis

Target Molecule: **2-Hydroxy-6-methoxyisoquinolin-1(2H)-one** CAS Registry Number: (Analogous structures: 6890-08-0 for the dione; specific CAS for this target may vary by catalog).[1] Core Scaffold: Isoquinolin-1(2H)-one.[1][2] Key Functionalities: N-Hydroxy (position 2), Methoxy (position 6).[1]

Retrosynthetic Strategy

The most robust synthetic pathway utilizes the isocoumarin (1H-isochromen-1-one) intermediate.[1] The isocoumarin ring is susceptible to nucleophilic attack by hydroxylamine at the lactone carbonyl, followed by ring opening and recyclization to form the thermodynamically stable N-hydroxy lactam.

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- Final Transformation: Conversion of 6-methoxyisocoumarin to the target via reaction with hydroxylamine hydrochloride.[1]
- Precursor Synthesis: Construction of 6-methoxyisocoumarin via cyclization of 2-formyl-5-methoxybenzoic acid.[1]
- Starting Material:2-Bromo-5-methoxybenzoic acid (commercially available), subjected to lithium-halogen exchange and formylation.[1]

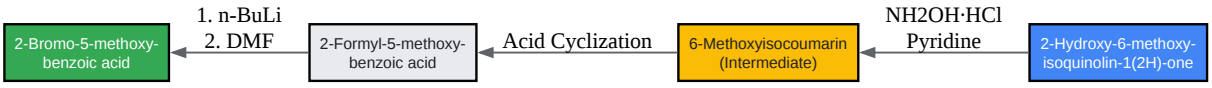

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Figure 1: Retrosynthetic logic flow from commercial starting materials to the target hydroxamic acid.[1]

Part 2: Detailed Synthesis Protocols

Stage 1: Synthesis of 2-Formyl-5-methoxybenzoic Acid

This step involves a Lithium-Halogen Exchange (LHX) followed by formylation.[1] The ortho-bromo substituent directs the lithiation precisely.[1]

- Reagents: 2-Bromo-5-methoxybenzoic acid, n-Butyllithium (n-BuLi, 2.5 M in hexanes), Dimethylformamide (DMF), Tetrahydrofuran (THF, anhydrous).
- Equipment: Flame-dried 3-neck round-bottom flask, inert gas (Argon/Nitrogen) manifold, low-temperature thermometer.

Protocol:

- Setup: Charge a flame-dried 500 mL flask with 2-Bromo-5-methoxybenzoic acid (10.0 g, 43.3 mmol) and anhydrous THF (150 mL) under Argon. Cool the solution to -78 °C (dry ice/acetone bath).

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- Deprotonation & Exchange: Add n-BuLi (36.4 mL, 91.0 mmol, 2.1 equiv) dropwise via syringe pump over 30 minutes.
  - Note: The first equivalent deprotonates the carboxylic acid; the second effects the Li-Br exchange. Maintain internal temp < -70 °C.
- Incubation: Stir the resulting dianion solution at -78 °C for 1 hour. The color typically shifts to a deep yellow/orange.
- Formylation: Add anhydrous DMF (10.0 mL, 130 mmol, 3.0 equiv) dropwise. Stir at -78 °C for 1 hour, then allow the mixture to warm slowly to 0 °C over 2 hours.
- Quench: Quench the reaction with 1N HCl (100 mL) until pH ~1-2.
- Workup: Extract with Ethyl Acetate (3 x 100 mL). Combine organics, wash with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize the crude solid from Ethanol/Water or purify via flash chromatography (Hexanes:EtOAc + 1% AcOH) to yield 2-formyl-5-methoxybenzoic acid.
  - Yield Expectation: 75-85%.[1]
  - Appearance: Pale yellow solid.[1]

Stage 2: Cyclization to 6-Methoxyisocoumarin

The formyl-acid spontaneously cyclizes under acidic conditions or with dehydration agents to form the isocoumarin lactone.[1]

- Reagents: 2-Formyl-5-methoxybenzoic acid, p-Toluenesulfonic acid (pTSA) (catalytic), Toluene (or Benzene).[1]
- Equipment: Dean-Stark apparatus (for water removal).

Protocol:

- Dissolve 2-Formyl-5-methoxybenzoic acid (5.0 g, 27.7 mmol) in Toluene (100 mL).

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- Add pTSA monohydrate (260 mg, 5 mol%).
- Reflux the mixture with a Dean-Stark trap for 3–5 hours until water collection ceases.
- Cool to room temperature. Wash the organic phase with Sat. $NaHCO_3$ (2 x 30 mL) to remove unreacted acid, then with brine.
- Dry over $MgSO_4$ and concentrate in vacuo.
- Purification: The product, 6-methoxyisocoumarin, is often pure enough for the next step. If necessary, recrystallize from hexane/ether.
  - Yield Expectation: 85-95%.[1]
  - Check: 1H NMR should show two doublets for the lactone ring protons (H-3 and H-4) at ~6.4 and ~7.2 ppm.[1]

Stage 3: Conversion to 2-Hydroxy-6-methoxyisoquinolin-1(2H)-one

This is the critical ring-switching step.[1] The nitrogen atom from hydroxylamine inserts into the lactone, forming the N-hydroxy lactam.

- Reagents: 6-Methoxyisocoumarin, Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$), Pyridine.[3] [4]
- Safety: Pyridine is toxic and foul-smelling; work in a fume hood.[1] Hydroxylamine is a potential sensitizer.[1]

Protocol:

- Reaction: In a 100 mL round-bottom flask, dissolve 6-methoxyisocoumarin (3.0 g, 17.0 mmol) in Pyridine (30 mL).
- Add Hydroxylamine hydrochloride (3.5 g, 51.0 mmol, 3.0 equiv) in one portion.
- Reflux: Heat the mixture to reflux (115 °C) for 6–8 hours. Monitor by TLC (the starting isocoumarin is less polar than the N-hydroxy product).[1]

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- TLC Mobile Phase: DCM:MeOH (95:5).[1] Product will streak slightly due to acidity.[1]

- Workup: Distill off the majority of pyridine under reduced pressure.
- Precipitation: Pour the residue into ice-cold 2N HCl (100 mL) with vigorous stirring. The acid neutralizes the pyridine and precipitates the product.
- Isolation: Filter the resulting solid. Wash copiously with water to remove pyridine salts.[1]
- Purification: Recrystallize from Ethanol or Methanol.
  - Yield Expectation: 60-75%.[1]
  - Appearance: Off-white to tan crystalline solid.[1]

Part 3: Characterization & Data

Physicochemical Properties Table

Property	Value (Expected)	Notes
Molecular Formula	$C_{10}H_9NO_3$	
Molecular Weight	191.19 g/mol	
Melting Point	185–190 °C	Decomposes at high temp
Solubility	DMSO, MeOH, warm EtOH	Poor in water, Hexane
pKa (N-OH)	~7.5–8.5	Acidic proton

Spectroscopic Validation (1H NMR in DMSO-d6)

- δ 11.2 ppm (s, 1H): N-OH (Broad, exchangeable with D_2O).
- δ 8.10 ppm (d, J=8.8 Hz, 1H): H-8 (Peri-position to Carbonyl).
- δ 7.45 ppm (d, J=7.2 Hz, 1H): H-3 (Heterocyclic ring).
- δ 7.15 ppm (d, J=2.5 Hz, 1H): H-5 (Ortho to OMe).

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- δ 7.05 ppm (dd, J=8.8, 2.5 Hz, 1H): H-7.
- δ 6.60 ppm (d, J=7.2 Hz, 1H): H-4 (Heterocyclic ring).
- δ 3.88 ppm (s, 3H): -OCH_3.

Part 4: Troubleshooting & Optimization

Common Issue 1: Incomplete Cyclization (Stage 2)

- Symptom:[1][5][6][7][8] NMR shows aldehyde proton (~10 ppm) remaining.[1]
- Solution: Ensure water is actively removed (fresh molecular sieves or effective Dean-Stark).[1] Increase reflux time.

Common Issue 2: O- vs. N-Alkylation (If derivatizing further)

- Insight: The N-OH group is ambident.[1] Under basic conditions, alkylating agents will attack the Oxygen (forming N-OR). To maintain the N-OH, protection strategies (e.g., benzyl) are required if other parts of the molecule are being modified.

Common Issue 3: Pyridine Removal (Stage 3)

- Symptom:[1][5][6][7][8] Product is an oil or sticky solid.[1]
- Solution: Pyridine is difficult to remove completely by rotovap.[1] The HCl quench is critical. If the solid is sticky, triturate with diethyl ether or sonicate in water/HCl mixture.

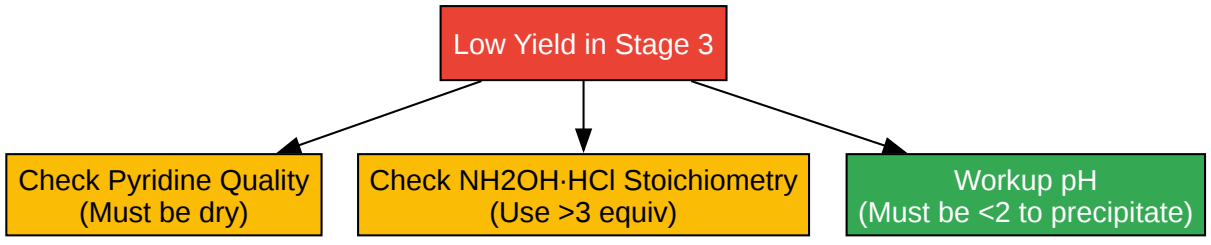

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Figure 2: Troubleshooting logic for the final N-hydroxy cyclization step.

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